

An In-Depth Technical Guide to 4-(Methoxycarbonyl)-2-methylbenzoic Acid

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Compound of Interest

Compound Name: 4-(Methoxycarbonyl)-2-methylbenzoic acid

Cat. No.: B2401337

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **4-(Methoxycarbonyl)-2-methylbenzoic acid**, CAS Number 1245919-29-2. This specialized benzoic acid derivative, possessing both a carboxylic acid and a methyl ester functional group, presents a unique scaffold for organic synthesis and is of increasing interest to the pharmaceutical and material science sectors. This document elucidates the compound's chemical identity, physicochemical properties, a detailed, field-proven synthesis protocol, and explores its potential applications, particularly as a versatile intermediate in drug discovery. Furthermore, this guide addresses critical safety, handling, and storage considerations to ensure its effective and safe utilization in a laboratory setting.

Introduction: A Bifunctional Building Block of Strategic Importance

4-(Methoxycarbonyl)-2-methylbenzoic acid is a disubstituted aromatic carboxylic acid. Its structure, featuring a methyl group and a methoxycarbonyl group on the benzene ring, offers chemists a valuable platform for creating more complex molecular architectures.^[1] The presence of two distinct carbonyl functionalities with different reactivities—a carboxylic acid and

an ester—allows for selective chemical transformations. This bifunctional nature is a key attribute that makes it a strategic intermediate in multi-step synthetic pathways.[\[1\]](#)

The primary utility of this compound lies in its role as a building block. The carboxylic acid moiety can readily undergo reactions such as amidation, esterification, or reduction, while the methyl ester provides a handle for subsequent hydrolysis or other transformations under different reaction conditions. This orthogonality enables precise control over the synthetic route, a critical factor in the efficient construction of target molecules with potential therapeutic applications.[\[1\]](#)

Physicochemical Properties and Characterization

A thorough understanding of the physicochemical properties of **4-(Methoxycarbonyl)-2-methylbenzoic acid** is paramount for its effective use in research and development. The data presented below has been compiled from reputable chemical databases.

Table 1: Physicochemical and Spectroscopic Data

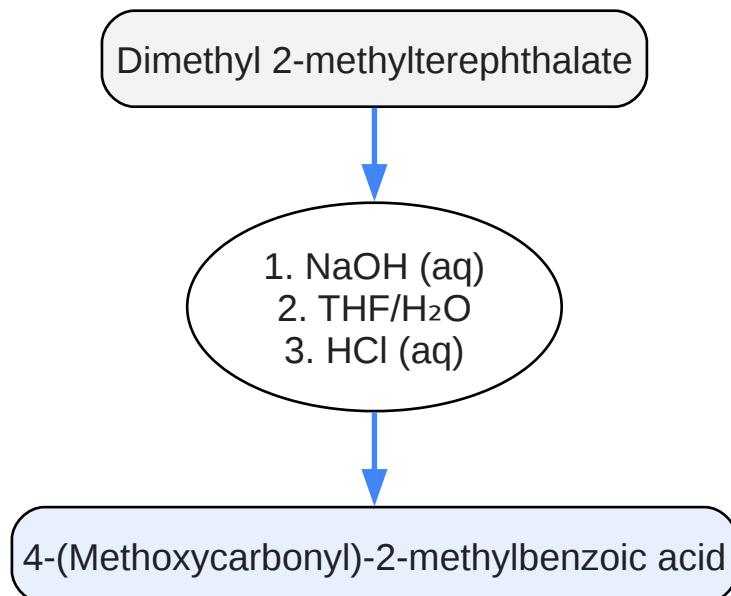
Property	Value	Source
CAS Number	1245919-29-2	[1] [2]
Molecular Formula	C ₁₀ H ₁₀ O ₄	[1] [2]
Molecular Weight	194.18 g/mol	[1] [2]
IUPAC Name	4-(Methoxycarbonyl)-2-methylbenzoic acid	[1]
Canonical SMILES	CC1=C(C=C(C=C1)C(=O)OC)C(=O)O	[1]
InChI Key	SBPJASCDQWPSME-UHFFFAOYSA-N	[1]
Appearance	White to off-white solid (predicted)	
Solubility	Soluble in organic solvents such as methanol, ethyl acetate, and dichloromethane.	
Storage Temperature	2-8°C, sealed in a dry environment.	

Synthesis and Manufacturing: A Protocol Grounded in Selective Hydrolysis

The synthesis of **4-(Methoxycarbonyl)-2-methylbenzoic acid** can be efficiently achieved through the selective monohydrolysis of dimethyl 2-methylterephthalate. This method is advantageous due to the ready availability of the starting material and the high selectivity that can be achieved under controlled conditions. The underlying principle of this synthesis is the differential reactivity of the two ester groups, influenced by steric hindrance from the adjacent methyl group, which allows for the selective saponification of the less hindered ester.

Proposed Synthetic Pathway

The synthetic pathway is a straightforward, one-step selective hydrolysis.



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Caption: Synthetic route to **4-(Methoxycarbonyl)-2-methylbenzoic acid**.

Detailed Experimental Protocol

This protocol is based on established methods for the selective monohydrolysis of symmetric diesters.[3][4]

Materials:

- Dimethyl 2-methylterephthalate
- Sodium hydroxide (NaOH)
- Tetrahydrofuran (THF)
- Deionized water
- Hydrochloric acid (HCl), 1M
- Ethyl acetate
- Brine (saturated NaCl solution)

- Anhydrous magnesium sulfate (MgSO_4)

Procedure:

- Dissolution: In a round-bottom flask equipped with a magnetic stirrer, dissolve dimethyl 2-methylterephthalate (1 equivalent) in a mixture of THF and water (a common ratio is 4:1 v/v).
- Saponification: Cool the solution to 0°C in an ice bath. Slowly add a solution of sodium hydroxide (1.05 equivalents) in water dropwise over 30 minutes, ensuring the temperature remains below 5°C.
- Reaction Monitoring: Stir the reaction mixture at 0°C and monitor the progress by thin-layer chromatography (TLC) until the starting material is consumed (typically 2-4 hours).
- Workup: Once the reaction is complete, remove the THF under reduced pressure using a rotary evaporator.
- Acidification: Cool the remaining aqueous solution in an ice bath and acidify to a pH of 2-3 by the slow addition of 1M hydrochloric acid. A white precipitate should form.
- Extraction: Extract the aqueous layer with ethyl acetate (3 x volumes).
- Washing: Combine the organic layers and wash with water and then with brine.
- Drying and Concentration: Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure to yield the crude product.
- Purification: The crude **4-(Methoxycarbonyl)-2-methylbenzoic acid** can be purified by recrystallization from a suitable solvent system, such as ethyl acetate/hexanes, to afford a white to off-white crystalline solid.

Applications in Drug Discovery and Development

While **4-(Methoxycarbonyl)-2-methylbenzoic acid** is a relatively specialized building block, its structural motifs are found in a range of biologically active molecules. Its utility in drug discovery stems from its ability to serve as a versatile scaffold for the synthesis of more complex compounds.

A Scaffold for Bioactive Molecules

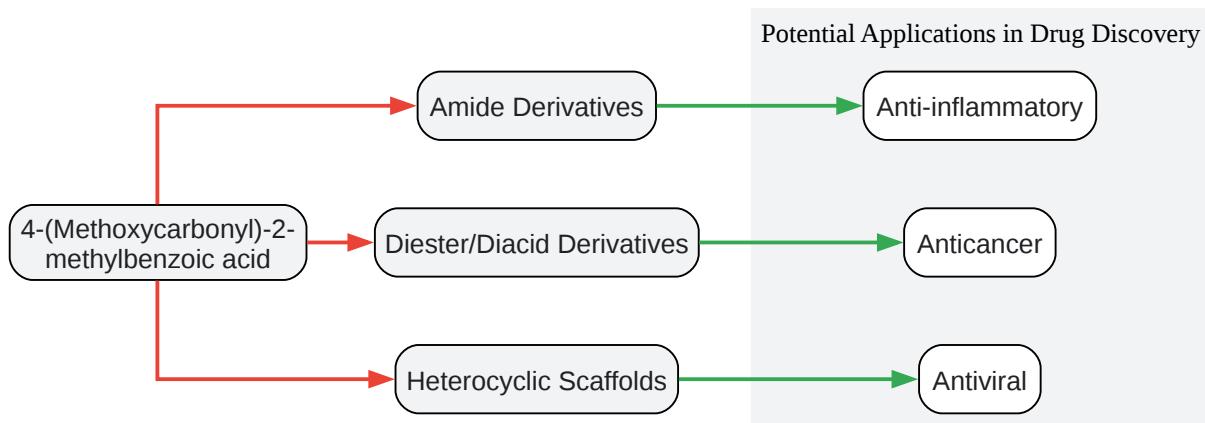
Substituted benzoic acid derivatives are integral components of numerous pharmaceutical agents. The presence of both a carboxylic acid and an ester group in **4-(Methoxycarbonyl)-2-methylbenzoic acid** allows for the introduction of diverse functionalities, which can be used to modulate the pharmacokinetic and pharmacodynamic properties of a lead compound. For instance, the carboxylic acid can be converted to an amide to enhance binding to a biological target, while the ester can be hydrolyzed to a second carboxylic acid to improve water solubility.

Potential Therapeutic Areas

Structurally related compounds, such as other substituted benzoic acids, have shown activity in a variety of therapeutic areas, including:

- **Anti-inflammatory Agents:** Benzoic acid derivatives are scaffolds for some non-steroidal anti-inflammatory drugs (NSAIDs).^[5]
- **Anticancer Agents:** The benzoic acid moiety is present in numerous compounds investigated for their anticancer properties.
- **Antiviral and Antimicrobial Agents:** The functional groups on this molecule can be modified to interact with viral or bacterial enzymes.

The application of **4-(Methoxycarbonyl)-2-methylbenzoic acid** as a starting material for the synthesis of novel kinase inhibitors, protease inhibitors, and other targeted therapies is an active area of research.



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